

PF-04418948 stability and proper storage conditions.

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Compound of Interest

Compound Name: PF-04418948

Cat. No.: B1679681

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Technical Support Center: PF-044189448

This technical support center provides essential information on the stability and proper storage of **PF-04418948**, a potent and selective prostaglandin EP2 receptor antagonist. The following guides and frequently asked questions (FAQs) are designed to assist researchers, scientists, and drug development professionals in their experimental endeavors.

Quick Reference: Storage and Stability

Proper handling and storage of **PF-04418948** are crucial for maintaining its integrity and ensuring reliable experimental outcomes. Below is a summary of recommended conditions.

Storage Conditions for PF-04418948

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years[1][2]	Can be stored for at least 3 years[3]. Some suppliers suggest 12 months at -20°C or 6 months at 4°C[4].
In Solvent (e.g., DMSO)	-80°C	Up to 1 year[3]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 to 6 months[3][4][5]	Shorter-term storage option.	
Aqueous Solution	Room Temperature	Not recommended for more than one day[2]	Prepare fresh for each experiment.

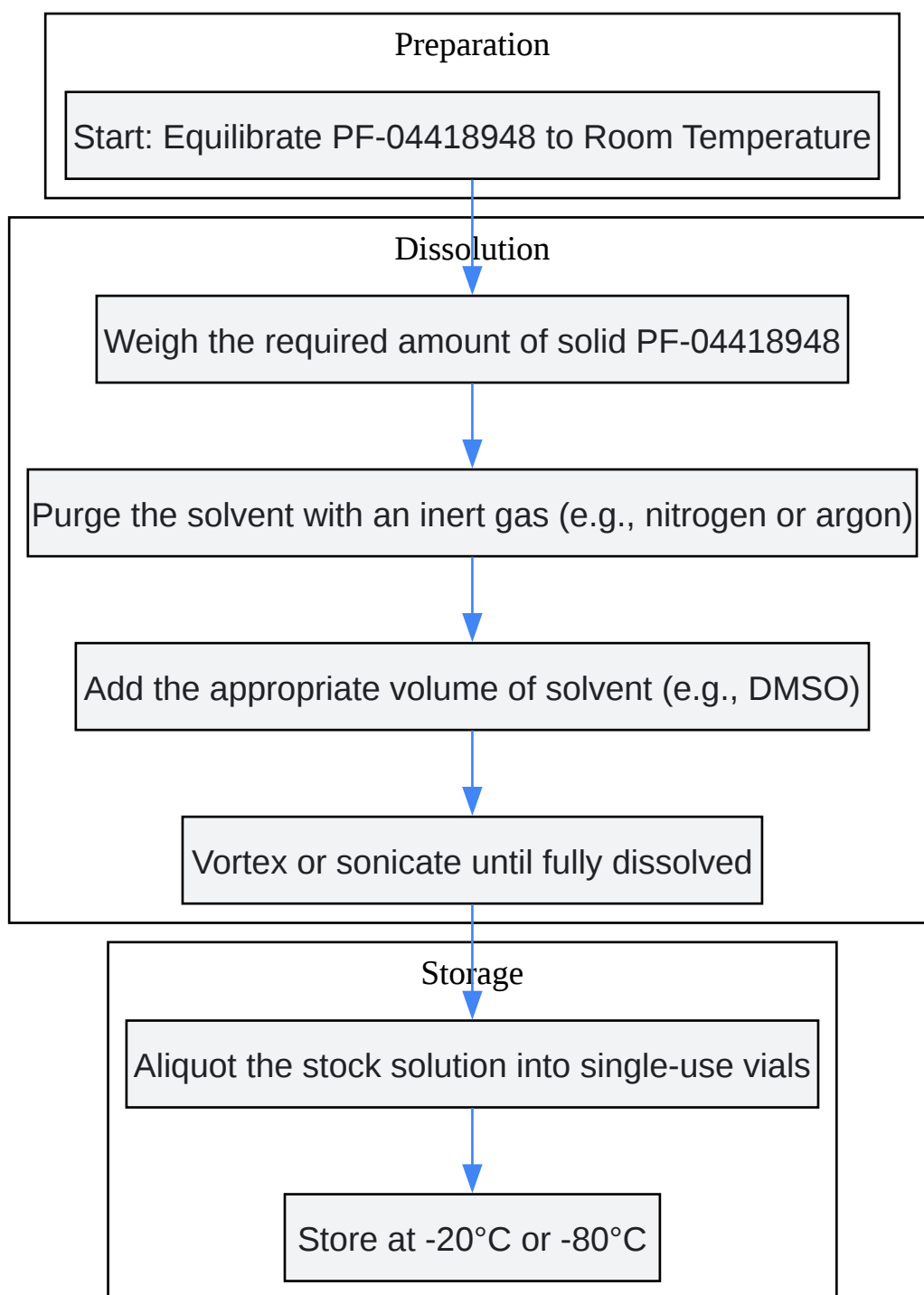
Solubility of PF-04418948

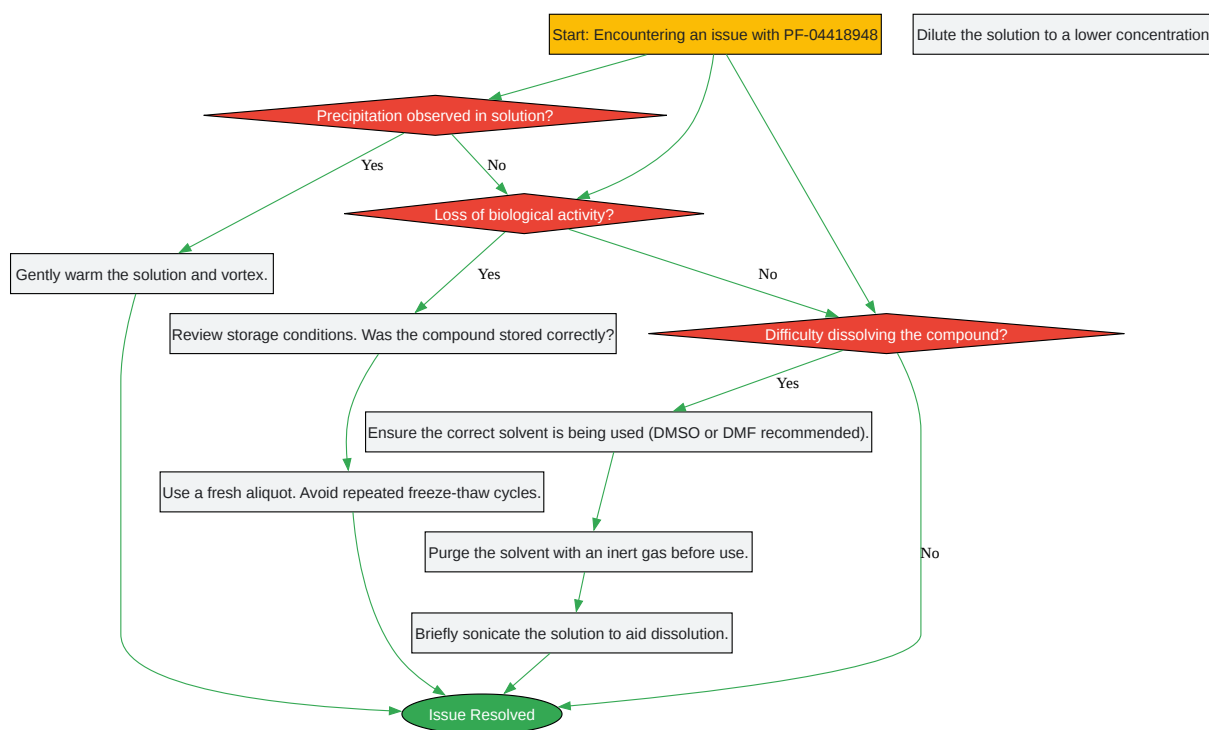
Solvent	Solubility	Concentration (mM)
DMSO	16 - 82 mg/mL[1][3]	~40 - 200 mM[3]
DMF	20 mg/mL[1][2]	~48.8 mM
Ethanol	0.5 mg/mL[1][2]	~1.2 mM
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[1][2]	~1.2 mM
Water	Insoluble[3][5]	N/A

Experimental Protocols & Workflows

Preparing a Stock Solution

To ensure the stability and solubility of **PF-04418948**, follow this recommended workflow for preparing a stock solution.





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